

Using Piperidine-3-sulfonyl fluoride hydrochloride for covalent protein labeling

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Compound of Interest

Compound Name:	Piperidine-3-sulfonyl fluoride hydrochloride
CAS No.:	2126179-10-8
Cat. No.:	B2479485

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Technical Application Note: Precision Covalent Labeling with Piperidine-3-Sulfonyl Fluoride (P3SF)

Introduction: The Renaissance of Covalent Probes

The resurgence of targeted covalent inhibitors (TCIs) has revolutionized drug discovery, moving beyond the traditional fear of "non-specific reactivity" to a paradigm of "precision lethality." While acrylamides targeting cysteine are well-established, they are limited by the low abundance of accessible cysteine residues (approx. 2% of the proteome).

Piperidine-3-sulfonyl fluoride (P3SF) represents a next-generation class of "SuFEx" (Sulfur-Fluoride Exchange) electrophiles. Unlike highly reactive sulfonyl chlorides, sulfonyl fluorides (SFs) are "sleeping beauties"—thermodynamically stable in aqueous physiological buffers but kinetically activated upon specific binding within a protein pocket. This unique reactivity profile allows P3SF to target a broader spectrum of nucleophiles, including Tyrosine (Tyr), Lysine (Lys), Serine (Ser), and Histidine (His), expanding the druggable proteome significantly.

This guide details the application of P3SF hydrochloride as both a covalent fragment for ligandability screening and a modular building block for constructing high-affinity chemical probes.

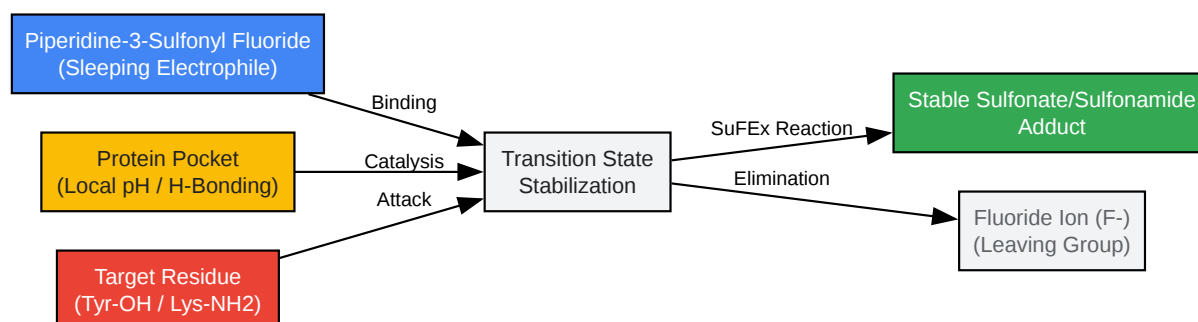
Mechanism of Action: SuFEx-Mediated Bioconjugation

The P3SF scaffold operates via the Sulfur-Fluoride Exchange (SuFEx) mechanism. The reaction is not driven solely by the electrophilicity of the sulfur center but is heavily dependent on the local protein microenvironment (proximity and acid-base catalysis).

- **Stability:** The S(VI)-F bond is highly stable (bond energy ~90 kcal/mol) and resistant to hydrolysis at neutral pH, allowing for long incubation times in aqueous buffers without degradation.
- **Selectivity:** Reaction occurs preferentially with Tyrosine (via phenol activation) and Lysine (via epsilon-amino group positioning). The piperidine ring provides a secondary amine handle for derivatization without interfering with the SF warhead.
- **Reaction:**

(Where Nu = O, N, or imidazole N)

Visualizing the Mechanism



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Caption: The SuFEx reaction pathway showing the proximity-dependent activation of P3SF by the local protein environment.

Material Preparation & Handling

Compound: **Piperidine-3-sulfonyl fluoride hydrochloride** Molecular Weight: ~203.66 g/mol (HCl salt) / ~167.20 g/mol (Free base) Storage: -20°C, desiccated. Avoid repeated freeze-thaw cycles.

Stock Solution Protocol

- Solvent: Dissolve the HCl salt in anhydrous DMSO (Dimethyl sulfoxide).
 - Note: The HCl salt is stable, but for conjugation reactions (see Protocol B), you may need to neutralize the amine. For direct fragment screening (Protocol A), the buffer capacity is usually sufficient to handle the HCl.
- Concentration: Prepare a 100 mM master stock.
- Stability Check: SFs are stable in DMSO for months at -20°C. However, avoid protic solvents (methanol/ethanol) for long-term storage to prevent slow solvolysis.

Experimental Protocols

Protocol A: Covalent Fragment Screening (Ligandability Assessment)

Objective: To determine if a target protein has a reactive pocket capable of binding the piperidine scaffold.

Reagents:

- Target Protein (>90% purity, 5-10 µM final conc.)
- P3SF Stock (100 mM in DMSO)
- Reaction Buffer: PBS pH 7.4 or HEPES pH 7.5 (Avoid Tris if high concentrations are used, though SF is generally orthogonal to primary amines in solution due to slow kinetics)

compared to proximity-driven reaction).

Workflow:

- Dilution: Dilute protein to 10 μM in Reaction Buffer.
- Treatment: Add P3SF to a final concentration of 100 μM - 500 μM (10x - 50x excess).
 - Control: DMSO vehicle control.
- Incubation: Incubate at 25°C for 4 to 24 hours.
 - Tip: SuFEx kinetics can be slow; overnight incubation is standard for initial screening.
- Quenching: Not strictly necessary for LC-MS, but reaction can be stopped by adding 1% formic acid or performing rapid desalting.
- Analysis (Intact Protein LC-MS):
 - Inject onto a C4 or C8 column.
 - Deconvolute the mass spectrum.
 - Hit Criteria: Look for a mass shift corresponding to the sulfonylation adduct.

Data Interpretation (Mass Shift Calculation):

- Accurate Calculation: The protein loses a proton (1.008 Da), and the reagent loses a fluoride (18.998 Da).
- Mass Shift: $+ (167.20 - 19.00 - 1.01) \approx +147.2$ Da (monoisotopic).
- Note: If the HCl salt is used, the Cl and H are spectators; the covalent adduct mass shift is based on the organic fragment minus fluoride.

Protocol B: Ligand-Directed Probe Synthesis

Objective: Use the piperidine amine to attach a recognition element (ligand) or a reporter (biotin/fluorophore), turning P3SF into a "Guided Missile."

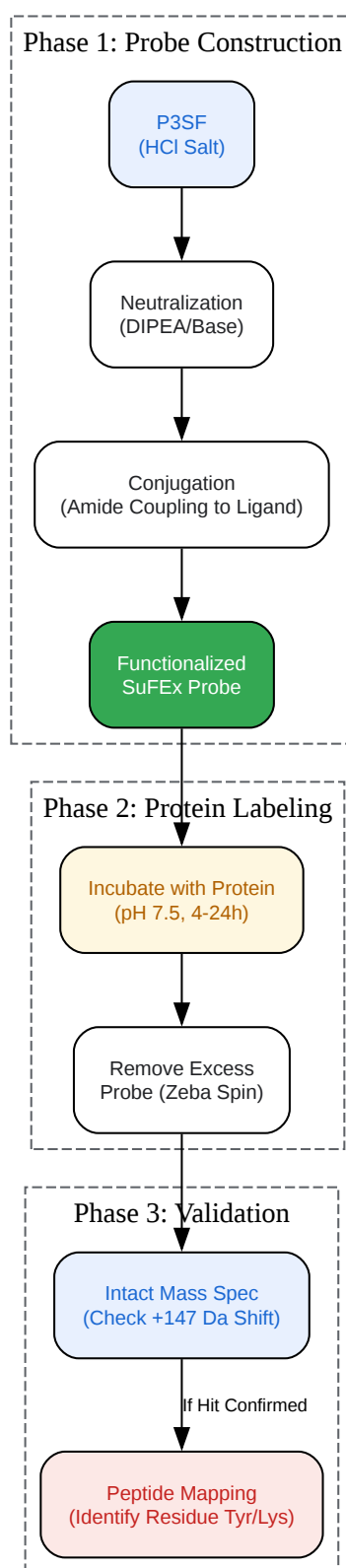
Synthetic Strategy: The secondary amine of the piperidine ring is a versatile handle.

- Amide Coupling: React P3SF (neutralized) with a Carboxylic Acid-Ligand using HATU/DIPEA.
- Reductive Amination: React P3SF with an Aldehyde-Ligand using NaBH(OAc)₃.

Labeling Protocol (for synthesized probe):

- Equilibration: Incubate Protein (1 μ M) with Probe (1-10 μ M) in HEPES pH 7.5.
- Time Course: Withdraw aliquots at 1h, 4h, 12h.
- Readout:
 - Gel-Based: If probe has a fluorophore, run SDS-PAGE and scan for fluorescence.
 - Proteomics (ABPP): Digest with trypsin and analyze via LC-MS/MS to identify the specific residue modified (Tyr vs Lys).

Critical Workflow Visualization



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Caption: Step-by-step workflow from probe synthesis to mass spectrometric validation.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
No Labeling Observed	pH too low	Increase pH to 8.0 to facilitate deprotonation of Tyrosine/Lysine.
Lack of binding	The fragment may not bind the pocket. Try high conc. (1 mM) or attach a known ligand.	
Short incubation	SuFEx is slower than acrylamides. Extend to 24h or 48h.	
Precipitation	Low solubility	Ensure DMSO stock is fresh. Keep final DMSO < 5%.
Non-specific Labeling	Concentration too high	Titrate down. SuFEx should be proximity-driven, not solvent-driven.
Hydrolysis	High pH / Temp	Although stable, SFs will hydrolyze at pH > 9 or high temps. Keep < 37°C.

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